

Application Notes and Protocols: D-Melibiose Fermentation Test for Enterobacteriaceae Identification

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Compound of Interest

Compound Name: *D-Melibiose*

Cat. No.: B7907871

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The **D-Melibiose** fermentation test is a crucial biochemical assay used in the differentiation and identification of members of the Enterobacteriaceae family. This family of Gram-negative, facultatively anaerobic bacilli includes a wide range of clinically significant organisms, as well as environmental bacteria. The ability of a bacterium to ferment the disaccharide melibiose into acidic end products is a key phenotypic characteristic that aids in its classification. This document provides a detailed protocol for performing the **D-Melibiose** fermentation test, along with data on the expected results for various Enterobacteriaceae species.

Principle of the Test

The **D-Melibiose** fermentation test assesses the ability of a microorganism to utilize melibiose as a carbon source for its metabolism.^{[1][2]} Bacteria that possess the necessary enzymes, such as α -galactosidase, can break down melibiose into monosaccharides (glucose and galactose), which are then fermented, primarily producing acidic byproducts.^{[1][2]} The resulting

decrease in pH in the culture medium is detected by a pH indicator, typically phenol red.^{[1][2]} A color change of the indicator from red to yellow signifies a positive test for melibiose fermentation.^{[1][2]}

Data Presentation: Melibiose Fermentation in Enterobacteriaceae

The following table summarizes the typical **D-Melibiose** fermentation reactions for various members of the Enterobacteriaceae family. It is important to note that percentages can vary slightly between different studies and geographic locations.

Genus/Species	Melibiose Fermentation (% Positive)
Citrobacter diversus	+ (90% or more)
Citrobacter freundii	d (11-89%)
Enterobacter aerogenes	+ (90% or more)
Enterobacter cloacae	d (11-89%)
Escherichia coli	d (11-89%)
Hafnia alvei	- (90% or more)
Klebsiella oxytoca	+ (90% or more)
Klebsiella pneumoniae	+ (90% or more)
Morganella morganii	- (90% or more)
Proteus mirabilis	- (90% or more)
Proteus vulgaris	- (90% or more)
Providencia alcalifaciens	- (90% or more)
Providencia rettgeri	- (90% or more)
Providencia stuartii	- (90% or more)
Salmonella spp.	- (90% or more)
Serratia liquefaciens	+ (90% or more)
Serratia marcescens	d (11-89%)
Shigella spp.	- (90% or more)
Yersinia enterocolitica	- (90% or more)

Key:

- +: 90% or more strains are positive.
- -: 90% or more strains are negative.

- d: 11-89% of strains are positive.

Experimental Protocols

Media Preparation: Phenol Red Melibiose Broth

Ingredients:

Component	Amount (per 1 Liter of distilled water)
Proteose Peptone	10.0 g
Beef Extract	1.0 g
Sodium Chloride (NaCl)	5.0 g
D-Melibiose	5.0 - 10.0 g
Phenol Red	0.018 g
Distilled Water	1.0 L

Instructions:

- Dissolve the proteose peptone, beef extract, and sodium chloride in 1 liter of distilled water.
- Add the **D-Melibiose** and stir until completely dissolved.
- Add the phenol red indicator.
- Adjust the pH to 7.3 ± 0.2 at 25°C.
- Dispense 4-5 mL of the medium into screw-capped test tubes.
- Autoclave at 121°C for 15 minutes.
- Allow the tubes to cool in an upright position before use.

Inoculation and Incubation

- Using a sterile inoculating loop or needle, pick a well-isolated colony from a pure 18-24 hour culture grown on a non-selective medium (e.g., Nutrient Agar, Tryptic Soy Agar).
- Inoculate a tube of Phenol Red Melibiose Broth by gently swirling the loop in the broth.
- Incubate the inoculated tube aerobically at 35-37°C for 18-24 hours. Some organisms may require up to 72 hours of incubation for a definitive result.
- An uninoculated control tube should be incubated alongside the test tubes to ensure the sterility and proper color of the medium.

Interpretation of Results

- **Positive Result:** A change in the color of the medium from red to yellow indicates acid production from the fermentation of **D-Melibiose**.
- **Negative Result:** The medium remains red, or a change to a deeper red or magenta color may be observed due to the utilization of peptones, which leads to an alkaline pH.
- **Gas Production:** While not the primary indicator for this test, gas production can be observed as bubbles or a split in the agar if a Durham tube is included in the broth.

Quality Control

To ensure the accuracy of the **D-Melibiose** fermentation test, it is essential to perform quality control with known positive and negative control organisms.

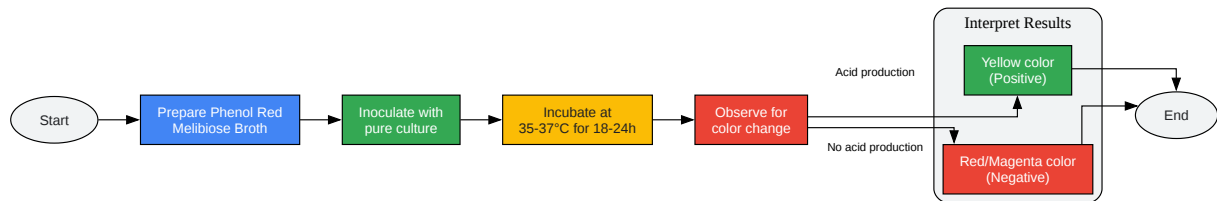
Recommended Quality Control Strains:

Organism	ATCC Number	Expected Result
<i>Klebsiella pneumoniae</i>	13883	Positive (Yellow)
<i>Proteus mirabilis</i>	12453	Negative (Red)

These control strains should be tested alongside the unknown isolates to verify the performance of the media and the procedure.

Visualizations

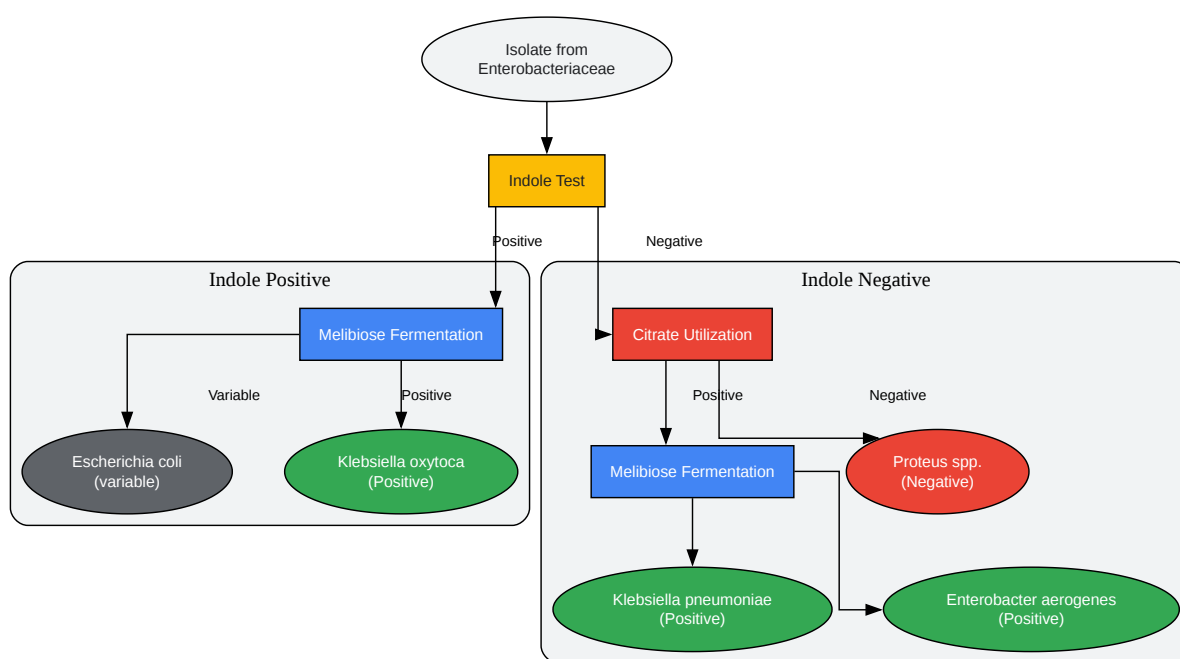
Experimental Workflow



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Caption: Experimental workflow for the **D-Melibiose** fermentation test.

Logical Relationship for Differentiation



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Caption: Simplified differentiation of some Enterobacteriaceae using Melibiose test.

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References

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